

Standard Operating Procedure for Handling Octyltin Trichloride

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Compound of Interest

Compound Name: Octyltin trichloride

Cat. No.: B049613

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1.0. Purpose

This document provides a standard operating procedure (SOP) for the safe handling of **octyltin trichloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals. This SOP outlines the necessary precautions, personal protective equipment (PPE), and emergency procedures to minimize risks associated with this compound.

2.0. Scope

This SOP applies to all personnel who handle **octyltin trichloride** in any quantity. All users must read and understand this document before working with this chemical.

3.0. Responsibilities

- Principal Investigator/Laboratory Supervisor: Responsible for ensuring that all personnel are trained on this SOP, have access to the necessary PPE, and that the laboratory is equipped with the appropriate safety equipment.
- Laboratory Personnel: Responsible for reading, understanding, and adhering to this SOP, as well as reporting any spills, exposures, or unsafe conditions to the supervisor immediately.

4.0. Hazard Identification and Properties

Octyltin trichloride is an organotin compound with significant health and environmental hazards.[1] It is crucial to understand its properties to handle it safely.

Table 1: Chemical and Physical Properties of **Octyltin Trichloride**

| Property | Value | Reference |
|-------------------|---|-----------|
| Chemical Name | Octyltin trichloride | [2] |
| Synonyms | Trichloro(octyl)stannane, Octyltrichlorotin | [1] |
| CAS Number | 3091-25-6 | [2][3] |
| Molecular Formula | C ₈ H ₁₇ Cl ₃ Sn | [1][2] |
| Molecular Weight | 338.29 g/mol | [2][3] |
| Appearance | Not specified, handle as a hazardous substance | |
| Boiling Point | 299.9°C at 760 mmHg | [2] |
| Flash Point | 135.2°C | [2] |
| Water Solubility | 330 µg/L at 20°C | [2] |
| Vapor Pressure | 0.00206 mmHg at 25°C | [2] |

Table 2: GHS Hazard Classification for **Octyltin Trichloride**

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation.[1][4] |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage.[1][4] |
| Reproductive Toxicity | 2 | H361: Suspected of damaging fertility or the unborn child.[1][4] |
| Specific Target Organ Toxicity (Repeated Exposure) | 1, 2 | H372: Causes damage to organs through prolonged or repeated exposure.[4][5] H373: May cause damage to organs through prolonged or repeated exposure.[1][4] |
| Acute Aquatic Hazard | 1 | H400: Very toxic to aquatic life.[1][4] |
| Chronic Aquatic Hazard | 1 | H410: Very toxic to aquatic life with long lasting effects.[4][5] |
| Acute Toxicity (Inhalation) | 4 | H332: Harmful if inhaled.[4] |

5.0. Engineering Controls

- Fume Hood: All work with **octyltin trichloride** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the work area.

6.0. Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the specific PPE required for the planned experiment. The following is the minimum required PPE:

Table 3: Personal Protective Equipment for Handling **Octyltin Trichloride**

| Protection Type | Specification |
|--------------------------|--|
| Hand Protection | Unlined, chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[6] Double gloving is recommended. |
| Eye and Face Protection | Tightly fitting safety goggles with side-shields or a full-face shield.[4] |
| Skin and Body Protection | A flame-resistant lab coat worn over long pants and closed-toe shoes. Consider disposable coveralls for larger quantities or tasks with a high splash potential.[4] |
| Respiratory Protection | For procedures with a high potential for aerosol generation or if engineering controls are insufficient, a full-face respirator with appropriate cartridges for organic vapors and particulates should be used.[4] |

7.0. Experimental Protocols

7.1. General Handling and Storage

- Storage: Store **octyltin trichloride** in a cool, dry, and well-ventilated area, away from incompatible materials such as water and strong oxidizing agents.[1] The container must be tightly sealed and clearly labeled. Store locked up.[4]
- Transport: When transporting within the laboratory, use a secondary container to prevent spills.
- Hygiene: Do not eat, drink, or smoke in areas where **octyltin trichloride** is handled.[5] Wash hands thoroughly after handling, even if gloves were worn.[4][5]

7.2. Weighing and Solution Preparation

- Preparation:

- Ensure the chemical fume hood is operational and the work area is clean and free of clutter.
- Gather all necessary equipment, including spatulas, weigh boats, beakers, and solvents.
- Don the appropriate PPE as outlined in Section 6.0.
- Weighing:
 - Perform all weighing operations inside the fume hood.
 - Use a tared weigh boat or container to avoid contaminating the balance.
 - Carefully transfer the desired amount of **octyltin trichloride**. Avoid creating dust or aerosols.
- Solution Preparation:
 - Slowly add the weighed **octyltin trichloride** to the solvent in a suitable container (e.g., beaker or flask) within the fume hood.
 - If the reaction is exothermic, use an ice bath to control the temperature.
 - Stir the solution gently to dissolve the compound.

8.0. Waste Disposal

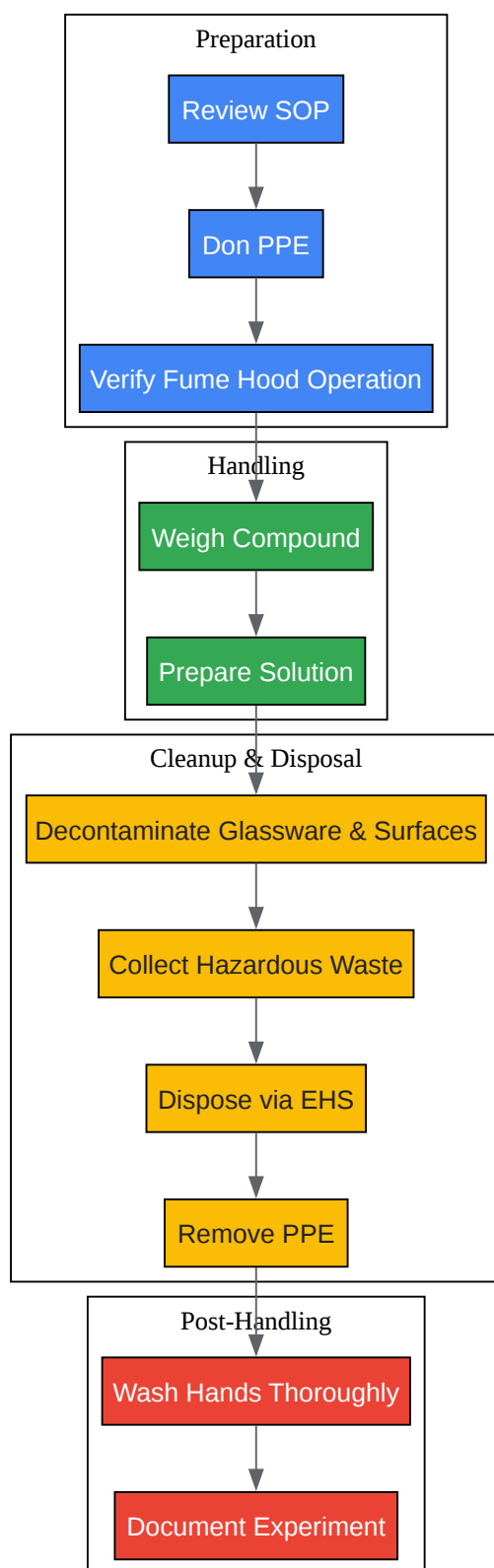
- Waste Collection: All waste contaminated with **octyltin trichloride** (e.g., gloves, weigh boats, pipette tips, excess solution) must be collected in a designated, labeled, and sealed hazardous waste container.
- Disposal: Dispose of hazardous waste through the institution's environmental health and safety office. Do not dispose of **octyltin trichloride** down the drain or in the regular trash.^[7]

9.0. Emergency Procedures

Table 4: Emergency Response Protocol

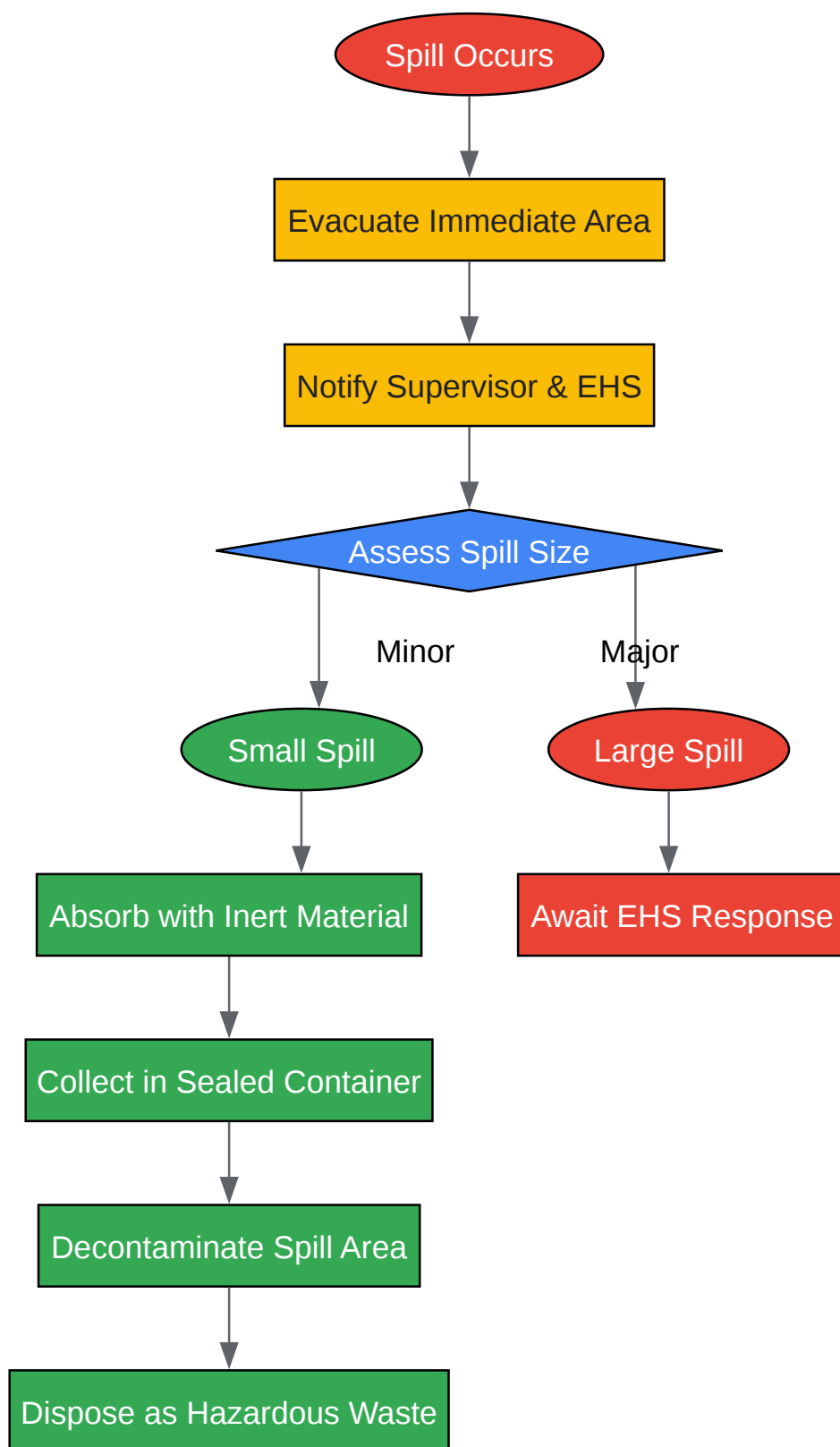
| Emergency Situation | Procedure |
|---------------------|--|
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[8] Remove contaminated clothing. Seek immediate medical attention. |
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[4] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[4] |
| Inhalation | Move the person to fresh air.[4] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[4] |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. |
| Spill | Evacuate the area.[7] For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, contact the environmental health and safety office immediately. Ensure adequate ventilation. Avoid breathing vapors.[4] |

10.0. Visualizations



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Caption: Workflow for the safe handling of **octyltin trichloride**.



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References

- 1. Octyltin trichloride | C₈H₁₇Cl₃Sn | CID 76538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Octyltin trichloride | lookchem [lookchem.com]
- 3. n-Octyltin-trichloride | CAS 3091-25-6 | LGC Standards [lgcstandards.com]
- 4. echemi.com [echemi.com]
- 5. cpachem.com [cpachem.com]
- 6. youtube.com [youtube.com]
- 7. hpc-standards.com [hpc-standards.com]
- 8. lgcstandards.com [lgcstandards.com]
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